

# Application Notes: Detection of p-RIPK1 Inhibition by GSK963 via Western Blot

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## Compound of Interest

Compound Name: GSK963

Cat. No.: B10798888

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## Introduction

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical mediator of cellular signaling pathways, governing inflammation and programmed cell death, including necroptosis. The phosphorylation of RIPK1 at serine 166 (p-RIPK1) is a key indicator of its activation and the initiation of the necroptotic cascade. **GSK963** is a potent and highly selective chiral small-molecule inhibitor of RIPK1 kinase activity, making it a valuable tool for studying necroptosis and a potential therapeutic agent for inflammatory and neurodegenerative diseases.<sup>[1][2][3]</sup> These application notes provide a detailed protocol for the detection of p-RIPK1 (Ser166) levels by Western blot in response to treatment with **GSK963**.

## Mechanism of Action

**GSK963** functions as a competitive inhibitor of ATP binding to the kinase domain of RIPK1.<sup>[1]</sup> <sup>[2]</sup> This inhibition prevents the autophosphorylation of RIPK1 at Ser166, a crucial step in the formation of the necrosome, a signaling complex essential for the execution of necroptosis. By blocking RIPK1 kinase activity, **GSK963** effectively suppresses the downstream signaling events that lead to programmed necrosis.

## Quantitative Data Summary

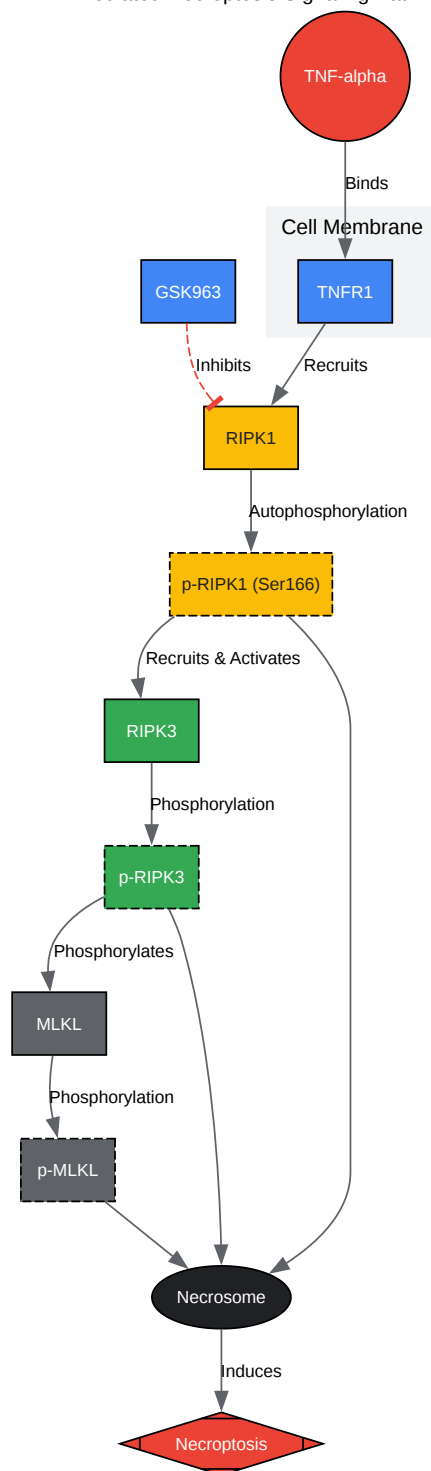
The inhibitory potency of **GSK963** on RIPK1-mediated necroptosis has been determined in various cell lines. The following table summarizes the half-maximal inhibitory concentration (IC50) values of **GSK963** in inhibiting cell death induced by Tumor Necrosis Factor (TNF) in the presence of a caspase inhibitor (zVAD-FMK), which forces the cells to undergo necroptosis.

Cell Line	Organism	IC50 for Necroptosis Inhibition	Reference
L-929	Mouse	1 nM	<a href="#">[3]</a>
U937	Human	4 nM	<a href="#">[3]</a>
Bone Marrow-Derived Macrophages (BMDMs)	Mouse	3 nM	<a href="#">[3]</a>
Primary Neutrophils	Human	0.9 nM	<a href="#">[3]</a>

## Signaling Pathway

The following diagram illustrates the central role of RIPK1 in the necroptosis signaling pathway and the inhibitory action of **GSK963**.

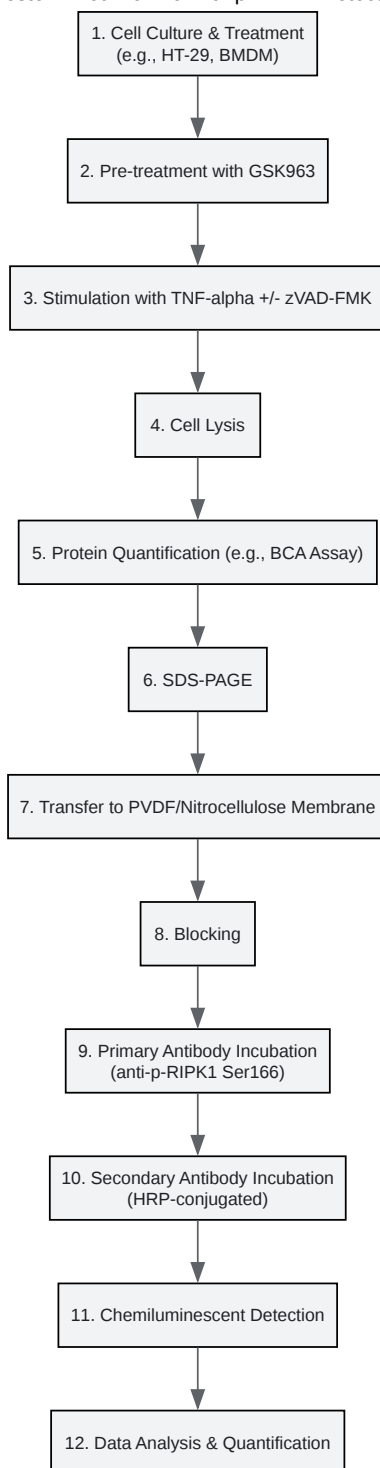
## RIPK1-Mediated Necroptosis Signaling Pathway

[Click to download full resolution via product page](#)Caption: RIPK1-Mediated Necroptosis and Inhibition by **GSK963**.

## Experimental Workflow

The diagram below outlines the key steps for performing a Western blot to detect p-RIPK1.

Western Blot Workflow for p-RIPK1 Detection



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## References

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- 3. Characterization of GSK'963: a structurally distinct, potent and selective inhibitor of RIP1 kinase - PMC [pmc.ncbi.nlm.nih.gov]
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